

2,3-Dimethylbenzoyl chloride safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,3-Dimethylbenzoyl chloride**

Cat. No.: **B1305120**

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Technical Guide: Safe Handling of 2,3-Dimethylbenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2,3-Dimethylbenzoyl chloride** (CAS No: 21900-46-9). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific isomer, this guide incorporates data from structurally similar compounds to provide a thorough understanding of the potential hazards and necessary safety measures. All data for related compounds are clearly indicated.

Chemical Identification and Physical Properties

2,3-Dimethylbenzoyl chloride is a corrosive organic compound.^[1] Detailed physical and chemical properties for the 2,3-isomer are not readily available. The following table includes data for **2,3-Dimethylbenzoyl chloride** where available, supplemented with data for the related compound 3,5-Dimethylbenzoyl chloride.

Property	Value	Source Compound
Molecular Formula	C ₉ H ₉ ClO	2,3-Dimethylbenzoyl chloride[1][2]
Molecular Weight	168.62 g/mol	2,3-Dimethylbenzoyl chloride[1][2]
CAS Number	21900-46-9	2,3-Dimethylbenzoyl chloride[1][2]
Appearance	Oil	2,3-Dimethylbenzoyl chloride (synthesis product)
Relative Density	1.14	3,5-Dimethylbenzoyl chloride
Refractive Index	1.55	3,5-Dimethylbenzoyl chloride[3]
Solubility	Decomposes in contact with water	3,5-Dimethylbenzoyl chloride[3]

Hazard Identification and Classification

2,3-Dimethylbenzoyl chloride is classified as a corrosive substance. The primary hazard associated with this chemical is its ability to cause severe skin burns and eye damage.[1] The GHS classification is based on data for the 2,3-isomer and related compounds.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage[3]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[3]
Corrosive to Metals	Category 1	H290: May be corrosive to metals[3]
Allergic Skin Reaction	Category 1	H317: May cause an allergic skin reaction[3]

Signal Word: Danger

Toxicological Data

Specific toxicological data for **2,3-Dimethylbenzoyl chloride** is not available. The following data is for the isomeric compound 3,5-Dimethylbenzoyl chloride and provides an indication of the potential toxicity.

Test	Species	Route	Value
LD50	Mouse	Oral	2475 mg/kg ^[3]

This value suggests that the compound is minimally toxic after a single ingestion.^[3] However, the primary danger remains its corrosive nature.

Handling Precautions and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is essential when handling **2,3-Dimethylbenzoyl chloride** to prevent contact and exposure.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[4][5]}
- Eye Wash and Safety Shower: Emergency eye wash stations and safety showers must be readily accessible in the immediate work area.^[5]

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles and a face shield are required. [5]
Hand Protection	Wear suitable chemical-resistant gloves (e.g., Butyl rubber, Neoprene).
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. [5] [6] Full-body protection may be necessary for larger quantities or in case of a spill.
Respiratory Protection	If working outside of a fume hood or if vapors are present, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used. [7]

General Hygiene Practices

- Avoid all personal contact, including inhalation.[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[5\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.[\[4\]](#)

Storage and Disposal

Storage

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed to prevent moisture contact, as the compound decomposes in water.[\[3\]](#)[\[5\]](#)
- Store away from incompatible materials such as oxidizing agents, bases, and alcohols.[\[3\]](#)[\[5\]](#)

- Store in a locked-up area.[3][4][7]

Disposal

- Dispose of contents and container in accordance with local, regional, and national hazardous waste regulations.[4][7]
- This material and its container must be disposed of as hazardous waste.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3][4]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][7]

Accidental Release Measures

- Minor Spills: Absorb with an inert dry material (e.g., sand, vermiculite) and place in a suitable container for disposal.[4]

- Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent entry into waterways, sewers, basements, or confined areas.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[4][5]
- Unsuitable Extinguishing Media: Do not use a direct water stream, as the substance reacts with water.
- Hazardous Combustion Products: May produce carbon monoxide, carbon dioxide, and hydrogen chloride gas.[3][4]

Experimental Protocol: General Procedure for Acylation using an Acyl Chloride

The following is a general protocol for an acylation reaction, which is a common application for **2,3-Dimethylbenzoyl chloride**. This protocol is adapted from procedures for similar acyl chlorides and should be modified as needed for specific experimental requirements.

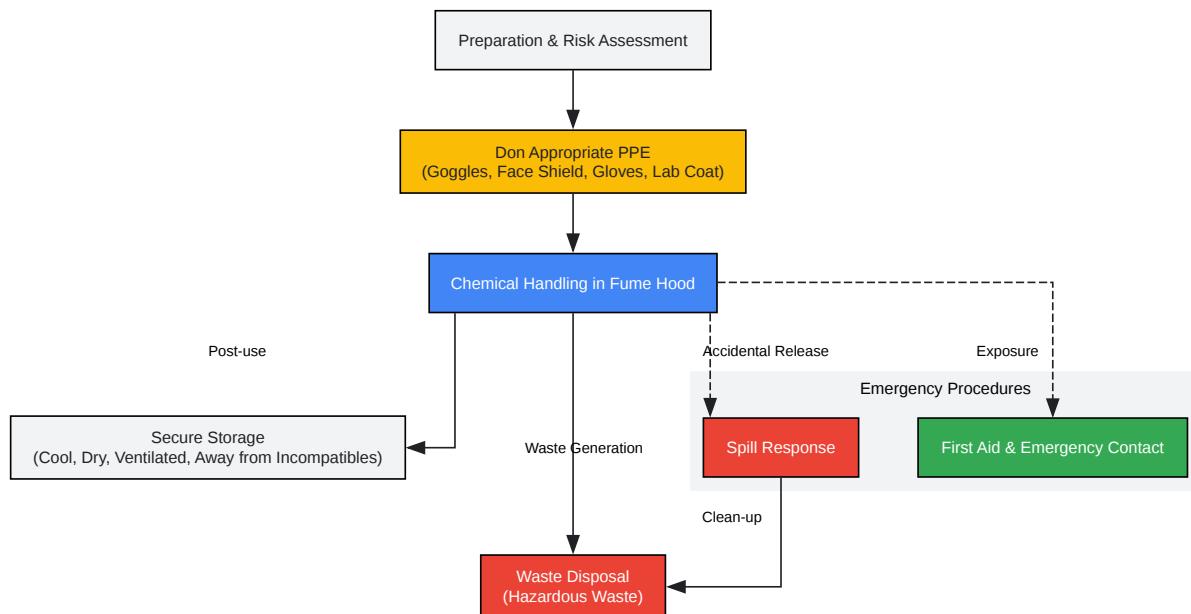
Safety Note: This reaction should be performed in a chemical fume hood with all necessary PPE.

- Reaction Setup:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, dissolve the substrate (e.g., an alcohol or amine) and a non-nucleophilic base (e.g., pyridine or triethylamine) in an anhydrous aprotic solvent (e.g., dichloromethane or tetrahydrofuran).
- Addition of Acyl Chloride:
 - Dissolve **2,3-Dimethylbenzoyl chloride** in the same anhydrous solvent and add it to the dropping funnel.
 - Cool the reaction mixture to 0 °C using an ice bath.

- Add the **2,3-Dimethylbenzoyl chloride** solution dropwise to the stirred reaction mixture under a nitrogen atmosphere.
- Reaction Monitoring:
 - Allow the reaction to warm to room temperature and stir for the desired amount of time.
 - Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or another suitable analytical technique.
- Work-up:
 - Once the reaction is complete, quench the reaction by the slow addition of water or a saturated aqueous solution of sodium bicarbonate.
 - Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification:
 - Purify the crude product by column chromatography, recrystallization, or distillation as appropriate.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **2,3-Dimethylbenzoyl chloride** in a laboratory setting.



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Caption: Workflow for the safe handling of **2,3-Dimethylbenzoyl chloride**.

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